

Biological Activity and Pharmacokinetics of 6 - Hydroxyfinasteride

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Compound of Interest

Compound Name: 6alpha-Hydroxyfinasteride

CAS No.: 154387-62-9

Cat. No.: B564443

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Executive Summary

6

-Hydroxyfinasteride (CAS: 154387-62-9) is a Phase I metabolite of Finasteride, formed primarily through hepatic oxidation mediated by the Cytochrome P450 3A4 (CYP3A4) isoenzyme.[1] While Finasteride is a potent, irreversible inhibitor of Type II 5

-reductase (IC

~4.2 nM), its hydroxylated metabolites, including the 6

-hydroxy and

-hydroxy variants, exhibit significantly attenuated biological activity (approximately 20% of the parent compound).[1] Despite reduced potency, the quantification and isolation of 6

-Hydroxyfinasteride are critical for pharmacokinetic profiling, compliance monitoring, and understanding the complete metabolic clearance of 4-azasteroids.[1]

Chemical Identity & Structural Properties

Finasteride is a synthetic 4-azasteroid.^{[1][2][3][4]} The introduction of a hydroxyl group at the 6-position of the B-ring alters the molecule's polarity and binding affinity.^[1]

Property	Specification
Chemical Name	(5 α
	α
	β)-N-(1,1-dimethylethyl)-6-hydroxy-3-oxo-
	4-azaandrost-1-ene-17-carboxamide
CAS Number	154387-62-9
Molecular Formula	C
	H
	N
	O
Molecular Weight	388.55 g/mol
Core Structure	4-azasteroid (modified steroid nucleus)
Key Substituent	Hydroxyl (-OH) group at C6 (-orientation)
Solubility	Soluble in DMSO, Methanol, Ethanol; poorly soluble in water

Structural Distinction: 6 -OH vs. -OH

It is imperative to distinguish between the two primary hydroxylated metabolites:

- 6-Hydroxyfinasteride: Hydroxylation occurs on the tert-butyl side chain.^[1] This is a major metabolite.^[1]
- 6

-Hydroxyfinasteride: Hydroxylation occurs on the steroid B-ring at carbon 6.^[1] This is often considered a minor or "novel" metabolite in specific populations.^[1]

Biological Activity Profile

Mechanism of Action

Like its parent compound, 6

- Hydroxyfinasteride targets the 5
- reductase enzyme (specifically Type II), which converts testosterone to dihydrotestosterone (DHT).^[1]^[2]^[5] However, the steric bulk introduced by the 6
- hydroxyl group interferes with the formation of the stable NADP-dihydrofinasteride adduct, which is required for the irreversible inhibition characteristic of Finasteride.^[1]

Potency Comparison

Quantitative analysis of 5

-reductase inhibition reveals a steep drop in potency for the metabolite.^[1]

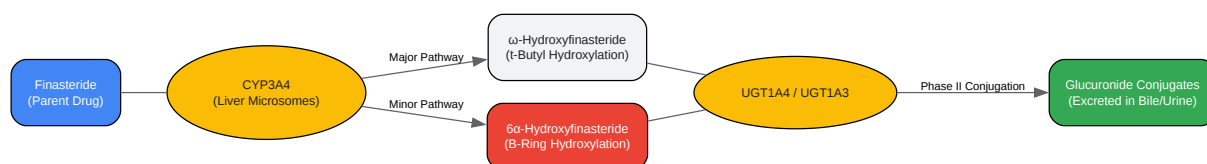
Compound	Target Enzyme	IC (Approximate)	Relative Potency
Finasteride	5	4.2 nM	100% (Baseline)
	-Reductase Type II		
6	5	> 20 nM	< 20%
-Hydroxyfinasteride	-Reductase Type II		
-Hydroxyfinasteride	5	> 20 nM	< 20%
	-Reductase Type II		

Clinical Implication: Due to its low affinity and rapid clearance, 6

-Hydroxyfinasteride does not contribute significantly to the therapeutic efficacy of Finasteride therapy but serves as a marker for hepatic CYP3A4 activity.^[1]

Metabolic Pathway Visualization

Finasteride undergoes extensive hepatic metabolism.^[1] The primary route involves CYP3A4-mediated hydroxylation.^[1]



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Caption: Figure 1.^[1] Hepatic biotransformation of Finasteride showing the divergence between side-chain (

) and core (6

) hydroxylation pathways.^[1]

Experimental Protocols

Protocol A: Isolation from Biological Matrices (Plasma/Urine)

This protocol is designed for the extraction and enrichment of 6

-Hydroxyfinasteride for bioanalytical validation.^[1]

Reagents:

- Acetonitrile (HPLC Grade)^[1]
- Formic Acid (0.1%)^[1]
- Solid Phase Extraction (SPE) Cartridges (C18, 200 mg)^[1]

Workflow:

- Sample Prep: Aliquot 1.0 mL of plasma or urine.[\[1\]](#) Add 50 µL of Internal Standard (e.g., Finasteride-d9).[\[1\]](#)
- Protein Precipitation: Add 2.0 mL of ice-cold Acetonitrile. Vortex for 30 seconds.[\[1\]](#) Centrifuge at 10,000 x g for 10 mins.
- SPE Conditioning: Condition C18 cartridge with 2 mL Methanol followed by 2 mL water.
- Loading: Load the supernatant onto the SPE cartridge.
- Wash: Wash with 2 mL of 5% Methanol in water (removes polar impurities).[\[1\]](#)
- Elution: Elute analytes with 2 mL of 100% Acetonitrile.
- Reconstitution: Evaporate solvent under nitrogen stream at 40°C. Reconstitute in 100 µL Mobile Phase (50:50 Acetonitrile:Water + 0.1% Formic Acid).

Protocol B: In Vitro 5 -Reductase Inhibition Assay

Objective: To determine the IC

of 6

-Hydroxyfinasteride relative to the parent compound.[\[1\]](#)

Materials:

- Rat liver microsomes (source of 5 -reductase Type I/II) or expressed human enzyme.[\[1\]](#)
- ³H]-Testosterone (substrate).[\[1\]](#)
- NADPH (cofactor).[\[1\]](#)[\[2\]](#)[\[6\]](#)

Step-by-Step:

- Buffer Preparation: Prepare Tris-Citrate buffer (pH 7.0).

- Incubation Mix: Combine 50 µg microsomal protein, 1 mM NADPH, and varying concentrations of 6α-Hydroxyfinasteride (0.1 nM to 1000 nM).
- Reaction Start: Initiate reaction by adding [3H]-Testosterone (final conc. 2 µM).
- Incubation: Incubate at 37°C for 30 minutes.
- Termination: Stop reaction with 1 mL Ethyl Acetate.
- Separation: Extract steroids into the organic phase. Spot onto Thin Layer Chromatography (TLC) plates.^[1]
- Analysis: Develop plates in Toluene:Acetone (4:1). Quantify the conversion of Testosterone to DHT using a radio-scanner.^{[1][7]}
- Calculation: Plot % Inhibition vs. Log[Concentration] to derive IC₅₀.

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